

An In-depth Technical Guide to Diallylmethylamine

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Compound of Interest

Compound Name: Diallylmethylamine

Cat. No.: B1582482

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This guide provides a comprehensive overview of the chemical properties of **diallylmethylamine**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

Diallylmethylamine, also known as N-methyl-N,N-diallylamine, is a tertiary amine with the chemical formula $C_7H_{13}N$.^[1] It is characterized by a methyl group and two allyl groups attached to a central nitrogen atom.

A summary of its key molecular and physical properties is presented in the table below.

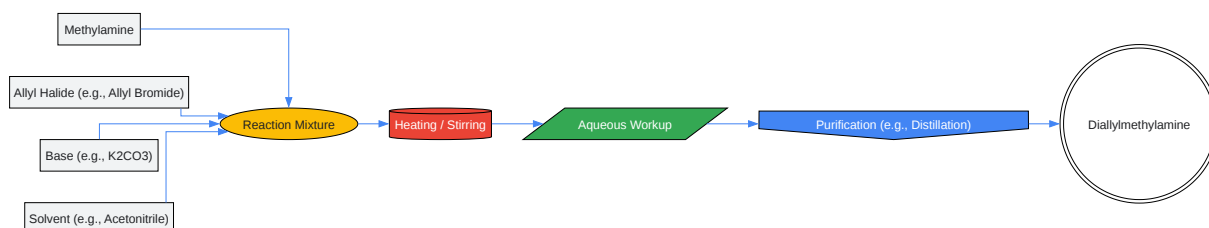
Property	Value	Source
Molecular Formula	$C_7H_{13}N$	PubChem ^[1]
Molecular Weight	111.18 g/mol	PubChem ^[1]
Alternate Molecular Weight	111.19 g/mol	CymitQuimica ^[2] , Cheméo ^[3]
Appearance	Colorless to Yellow liquid	CymitQuimica ^[2]
CAS Number	2424-01-3	PubChem ^[1]

Synthesis of Diallylmethylamine

While specific, detailed experimental protocols for the synthesis of **diallylmethylamine** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible method involves the alkylation of methylamine with an allyl halide, such as allyl bromide.

This reaction would typically proceed as a nucleophilic substitution, where the nitrogen atom of methylamine attacks the electrophilic carbon of the allyl halide. The reaction would be carried out in the presence of a base to neutralize the hydrohalic acid byproduct. To achieve diallylation, a molar excess of the allyl halide would be used.

A logical workflow for such a synthesis is depicted in the following diagram:



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A generalized workflow for the synthesis of **diallylmethylamine**.

It is important to note that this represents a theoretical pathway, and optimization of reaction conditions, including temperature, reaction time, and choice of base and solvent, would be necessary to achieve a high yield and purity of the final product.

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References

- 1. Diallylmethylamine | C₇H₁₃N | CID 75501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diallylmethylamine | CymitQuimica [cymitquimica.com]
- 3. Methylallylamine (CAS 2424-01-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
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